

Application Notes and Protocols for XVA143 in T Cell Studies

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Compound of Interest

Compound Name: XVA143

Cat. No.: B15604215

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Introduction

XVA143 is a potent, cell-permeable, allosteric inhibitor of the integrin Leukocyte Function-Associated Antigen-1 (LFA-1 or $\alpha\text{L}\beta 2$). LFA-1 plays a critical role in leukocyte adhesion, migration, and the formation of the immunological synapse, which is essential for T cell activation, proliferation, and effector functions. By binding to the α/β I-like allosteric site of LFA-1, **XVA143** effectively blocks the interaction between LFA-1 and its primary ligand, Intercellular Adhesion Molecule-1 (ICAM-1). These application notes provide detailed protocols for utilizing **XVA143** to study T cell functions and summarize its effective concentrations in relevant assays.

Data Presentation: Effective Concentrations of XVA143

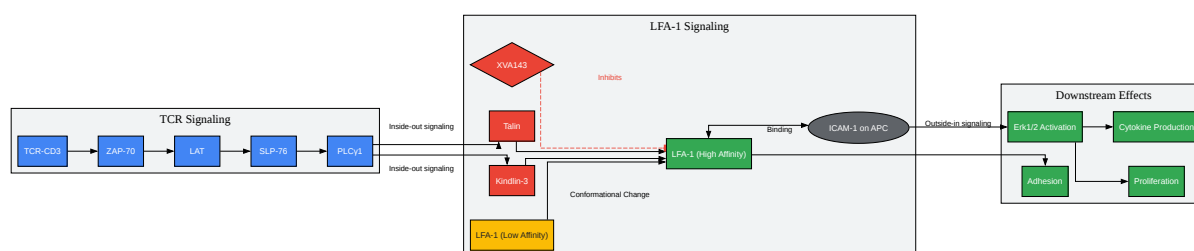
The following table summarizes the effective concentrations and IC50 value of **XVA143** for the inhibition of T cell activation, based on published data.

Parameter	Value	Cell Type	Assay	Reference
IC50 (CD69 Expression)	0.049 ± 0.016 μ M	Human CD3+ T cells in whole blood	Flow cytometry-based CD69 upregulation	
Potent Inhibition	10 μ M	Human CD3+ T cells in whole blood	Flow cytometry-based CD69 upregulation	
Effective Concentration	2 μ M	Human CD3+ T cells in whole blood	Multi-parameter flow cytometry assay	

Signaling Pathways and Experimental Workflows

LFA-1 Signaling Pathway in T Cell Activation

LFA-1 signaling is integral to T cell activation. Upon T cell receptor (TCR) engagement with an antigen-presenting cell (APC), "inside-out" signaling leads to a conformational change in LFA-1, increasing its affinity for ICAM-1. Subsequent LFA-1-ICAM-1 binding initiates "outside-in" signaling, which synergizes with TCR signaling to promote full T cell activation, proliferation, and differentiation. **XVA143** inhibits this process by preventing the high-affinity state of LFA-1.



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Caption: LFA-1 signaling pathway in T cell activation and the inhibitory action of **XVA143**.

Experimental Workflow: T Cell Proliferation Assay (CFSE)

This workflow outlines the key steps for assessing the effect of **XVA143** on T cell proliferation using the CFSE dilution method.

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